

Application Note: Utilizing Disialo-Asn as a Standard for Quantitative Glycan Analysis

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Compound of Interest

Compound Name: *Disialo-Asn*

Cat. No.: *B12389353*

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Introduction

Glycosylation is a critical post-translational modification that significantly impacts the structure, function, and efficacy of biopharmaceuticals.[1] Accurate and reproducible quantification of glycans, particularly sialylated species, is paramount for drug development, manufacturing, and quality control. **Disialo-Asn**, a biantennary N-glycan linked to an asparagine residue, serves as an essential standard for the precise analysis of complex N-glycans. Its well-defined structure and charge make it an ideal reference for chromatographic and mass spectrometric methods. This document provides detailed protocols and application data for using **Disialo-Asn** in quantitative glycan analysis workflows.

Core Applications

The use of a **Disialo-Asn** standard is critical in various stages of biopharmaceutical development:

- **Characterization of Therapeutic Glycoproteins:** Ensuring batch-to-batch consistency and comparing biosimilars to innovator products.
- **Process Development and Optimization:** Monitoring the impact of cell culture conditions on glycosylation patterns.

- Biomarker Discovery: Quantifying changes in glycosylation associated with disease states. [\[1\]](#)
- Quality Control: Establishing release specifications for glycoprotein-based drugs.

Quantitative Data Summary

The use of an internal standard like isotopically-labeled **Disialo-Asn** enables accurate and precise quantification of N-glycans by mass spectrometry. The following tables summarize representative quantitative data demonstrating the performance of such a standard in a typical workflow.

Table 1: Linearity of Quantification for a Target Sialylated Glycan

Standard Concentration (pmol)	Peak Area Ratio (Analyte/Standard)	Calculated Concentration (pmol)	% Recovery
1.0	0.105	1.05	105%
5.0	0.512	5.12	102%
10.0	1.009	10.09	101%
25.0	2.521	25.21	101%
50.0	4.987	49.87	100%
100.0	10.050	100.50	101%

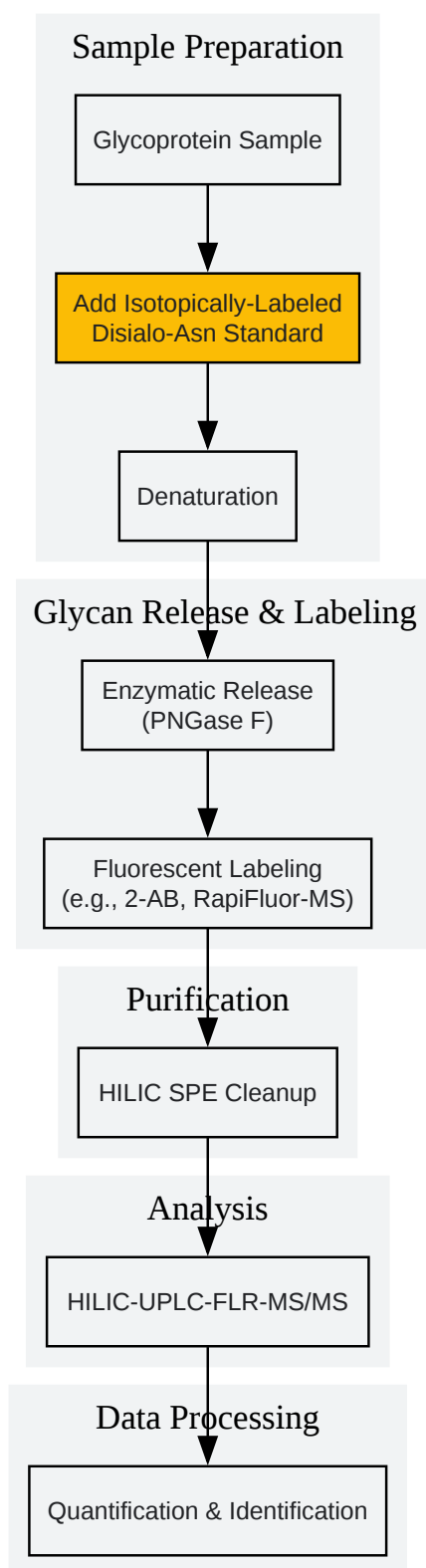
Table 2: Precision and Accuracy of Quantifying a Sialylated Glycan in a Complex Matrix

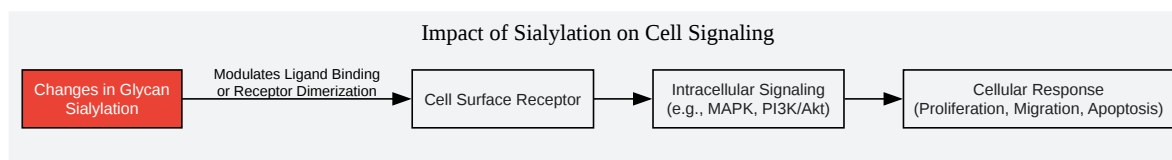
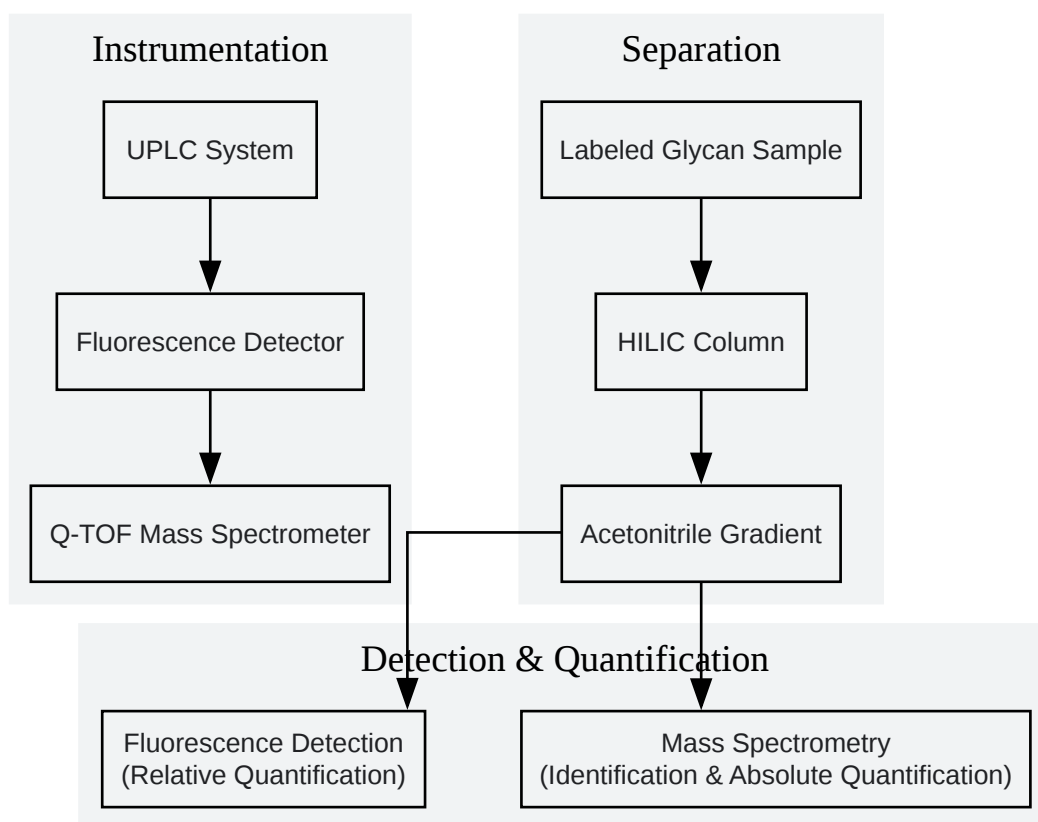
Replicate	Spiked Amount (pmol)	Measured Amount (pmol)	Accuracy (%)
1	10.0	9.85	98.5%
2	10.0	10.12	101.2%
3	10.0	9.98	99.8%
4	10.0	10.05	100.5%
5	10.0	9.91	99.1%
Average	10.0	9.98	99.8%
Std. Dev.	0.10		
% RSD	1.0%		

Experimental Protocols & Workflows

Overall Workflow for N-Glycan Analysis

The general workflow for quantitative N-glycan analysis using an internal standard involves several key steps from sample preparation to data analysis.





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References

- 1. uniriioja.es [uniriioja.es]

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